

Spectroscopic data of Ulsan D (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: *Ulsan D*
CAS No.: *111274-97-6*
Cat. No.: *B1169205*

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Unable to Locate Spectroscopic Data for "Ulsan D"

A comprehensive search for publicly available spectroscopic data (NMR, IR, and Mass Spectrometry) for a compound identified as "**Ulsan D**" has yielded no specific results. The name "**Ulsan D**" does not correspond to a recognized compound in scientific literature or chemical databases based on the conducted searches.

Initial investigations suggest that "**Ulsan D**" may be a non-standard identifier, an internal project name, or a newly discovered compound for which data has not yet been publicly disseminated. The search results did not provide any specific NMR, IR, or mass spectrometry data, nor any associated experimental protocols or signaling pathways linked to a compound with this name.

One potential, though unconfirmed, lead is the similarity of the name to "ulvan," a sulfated polysaccharide extracted from green seaweed. Some studies detail the spectroscopic analysis of ulvan, but without further clarification, it is not possible to confirm if "**Ulsan D**" is related to this substance.^[1]

To proceed with the creation of the requested in-depth technical guide, the following information is required:

- **Correct Compound Identification:** The standard chemical name, CAS number, or a reference to a publication detailing the isolation and identification of "**Ulsan D**."
- **Spectroscopic Data:** Raw or processed NMR, IR, and mass spectrometry data for the compound.
- **Experimental Protocols:** The specific methodologies used to acquire the spectroscopic data.
- **Biological Context:** Any known biological activities or signaling pathways associated with "**Ulsan D**" that would be the subject of the requested diagrams.

Without this foundational information, the generation of data tables, experimental protocols, and visualizations as requested is not possible. We are ready to assist further upon receiving the necessary data and clarifications.

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References

- [1. researchgate.net \[researchgate.net\]](#)
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